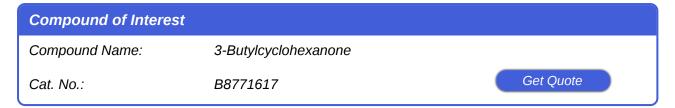


3-Butylcyclohexanone: A Technical Guide to Its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Butylcyclohexanone (CAS No. 39178-69-3) is a cyclic ketone with a butyl group at the third position of the cyclohexanone ring.[1][2] As with many organic compounds, a thorough understanding of its physical properties is paramount for its application in research and development, particularly in areas such as synthetic chemistry, material science, and pharmacology. This technical guide provides a summary of the available computed physical properties of **3-Butylcyclohexanone** and outlines the standard experimental protocols for their determination. Due to a lack of readily available experimental data in the scientific literature, this guide serves as a foundational resource for researchers who may need to characterize this compound.

Core Physical Properties

A summary of the core physical properties of **3-Butylcyclohexanone** is presented below. It is important to note that while computed values are available for some properties, experimental data for key physical characteristics such as boiling point, melting point, density, and refractive index are not readily found in published literature.



Property	Value	Source
Molecular Formula	C10H18O	PubChem[1][2]
Molecular Weight	154.25 g/mol	PubChem[1]
CAS Number	39178-69-3	PubChem, NIST[1][2]
XLogP3-AA (Computed)	3	PubChem[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Refractive Index	Not available	_
Solubility	Not available	_

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of a ketone like **3-Butylcyclohexanone**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] For a pure compound, the boiling point is a characteristic physical property.

Method: Thiele Tube or Aluminum Block Method[3][4][5]

- Sample Preparation: A small amount of 3-Butylcyclohexanone is placed in a small test tube or fusion tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed in a Thiele tube



containing mineral oil or an aluminum block for even heating.

- Heating: The apparatus is heated gently and slowly.[3][4][6]
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady and rapid stream of bubbles is observed.
- Boiling Point Determination: The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[3][6]

Determination of Melting Point

For solid compounds, the melting point is the temperature at which the solid phase transitions to the liquid phase.[7] A sharp melting point range is indicative of a pure compound.

Method: Melting Point Apparatus[7][8][9]

- Sample Preparation: A small amount of the solid compound is finely powdered.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped to pack the solid into the sealed end. The sample height should be 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed in the sample holder of a melting point apparatus.
- Heating: The apparatus is heated. For an unknown compound, a rapid initial heating can be
 done to determine an approximate melting range. Subsequently, a new sample is heated
 slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.
- Melting Point Range Determination: The temperature at which the first drop of liquid appears
 is recorded as the beginning of the melting range. The temperature at which the entire solid
 has turned into a clear liquid is recorded as the end of the melting range.[8]

Determination of Density



Density is the mass per unit volume of a substance. For liquids, it is often determined using a pycnometer.[10][11][12]

Method: Pycnometer[10][11][12]

- Pycnometer Preparation: A clean, dry pycnometer is accurately weighed.
- Calibration with Water: The pycnometer is filled with distilled water of a known temperature and weighed again. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with 3-Butylcyclohexanone at the same temperature.
- Final Weighing: The pycnometer filled with the sample is weighed.
- Density Calculation: The mass of the 3-Butylcyclohexanone is determined by subtracting
 the mass of the empty pycnometer. The density is then calculated by dividing the mass of the
 sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.[13] It is a characteristic property and is useful for identifying liquids and assessing their purity.

Method: Abbe Refractometer[13][14][15][16][17]

- Instrument Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.[14][15]
- Sample Application: A few drops of 3-Butylcyclohexanone are placed on the clean, dry prism surface of the refractometer.
- Measurement: The prisms are closed, and the light source is switched on. The user looks
 through the eyepiece and adjusts the controls to bring the boundary line between the light
 and dark fields into sharp focus on the crosshairs.



 Reading: The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.[13]

Determination of Solubility

The solubility of a compound in various solvents provides information about its polarity and the types of intermolecular forces it can form.

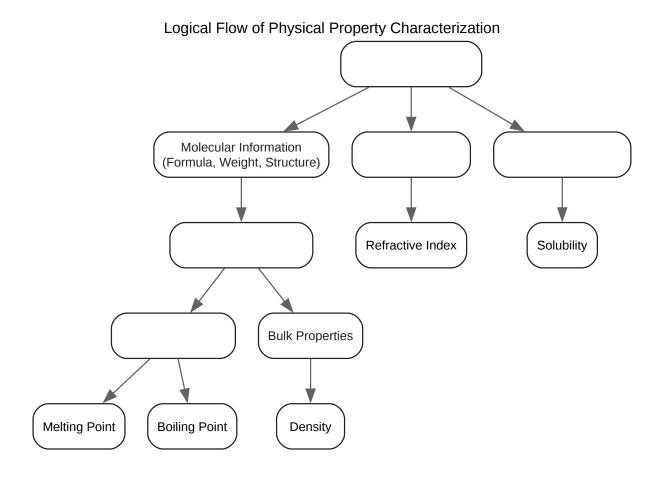
Method: Qualitative Solubility Tests[18][19][20][21]

- Sample and Solvent: A small, measured amount of 3-Butylcyclohexanone (e.g., 0.1 g or 0.2 mL) is placed in a test tube.[18]
- Solvent Addition: A measured volume of a solvent (e.g., 3 mL) is added to the test tube.[18]
- Observation: The mixture is shaken vigorously, and the solubility is observed. The compound is considered soluble if it forms a homogeneous solution.
- Systematic Testing: This procedure is repeated with a range of solvents of varying polarities, such as water, diethyl ether, 5% aqueous NaOH, 5% aqueous NaHCO₃, and 5% aqueous HCl, to classify the compound's solubility.[18][19][21]

Logical Relationships of Physical Properties

The physical properties of a compound are interrelated and provide a comprehensive profile of its physical nature. The following diagram illustrates the logical hierarchy and relationships between these core properties.





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Caption: Interrelation of the core physical properties of a chemical compound.

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